

Application Note: Identification of Pigment Green 8 Particles using Polarized Light Microscopy (PLM)

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Compound of Interest

Compound Name: Pigment green 8

Cat. No.: B1630578

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Pigment Green 8**, also known by its Colour Index name C.I. 10006, is a synthetic organic pigment belonging to the nitroso chemical class; it is an iron complex of 1-nitroso-2-naphthol.[1] Historically used in various applications for its yellowish-green hue, its accurate and rapid identification is crucial for quality control, material verification, and formulation development.[1] Polarized Light Microscopy (PLM) is a powerful, non-destructive analytical technique that utilizes the interaction of polarized light with crystalline and semi-crystalline materials to reveal key optical properties.[1][2][3][4] This application note provides a detailed protocol for the identification of **Pigment Green 8** particles based on their unique morphological and optical characteristics observed under PLM.

Principle of Polarized Light Microscopy (PLM) PLM is a fundamental tool for particle identification.[2] It employs polarizing filters to analyze the optical properties of materials.[3] The analysis is typically conducted in two main configurations:

- **Plane-Polarized Light (PPL):** A single polarizer is placed in the light path before the sample. In this mode, properties such as particle morphology (size and shape), color, and pleochroism (color change upon stage rotation) are observed.[4][5]
- **Cross-Polarized Light (XPL):** A second polarizer, the analyzer, is inserted into the light path after the sample, with its polarization axis oriented 90° to the first polarizer. This configuration

is used to determine properties like birefringence (the ability of a material to split light into two paths), which is visualized as interference colors, and extinction characteristics.[4][6]

These observable properties are often diagnostic for a specific substance, allowing for its identification.[2]

I. Key Optical Properties of Pigment Green 8

The identification of **Pigment Green 8** via PLM relies on the observation of a distinct set of optical characteristics. These properties, when assessed by an experienced microscopist, provide a reliable basis for identification.[1]

Data Presentation: Summary of PLM Characteristics

Optical Property	Observation for Pigment Green 8
Particle Morphology	Typically appears as fine, rounded, or laky particles.[1]
Color (Plane-Polarized Light)	Characteristic green color.[1]
Pleochroism	Often exhibits slight to moderate pleochroism (subtle color change upon stage rotation).[1]
Refractive Index (n)	Lower than 1.66 ($n < 1.66$).[1][7]
Birefringence (Cross-Polarized Light)	Low, resulting in weak, low-order interference colors (e.g., gray, white).[1]

II. Experimental Protocol

This section provides a detailed methodology for preparing and analyzing samples for the identification of **Pigment Green 8**.

A. Instrumentation and Materials

- Polarizing Light Microscope equipped with a rotating stage, Bertrand lens, and a set of objectives (10x, 20x, 40x).

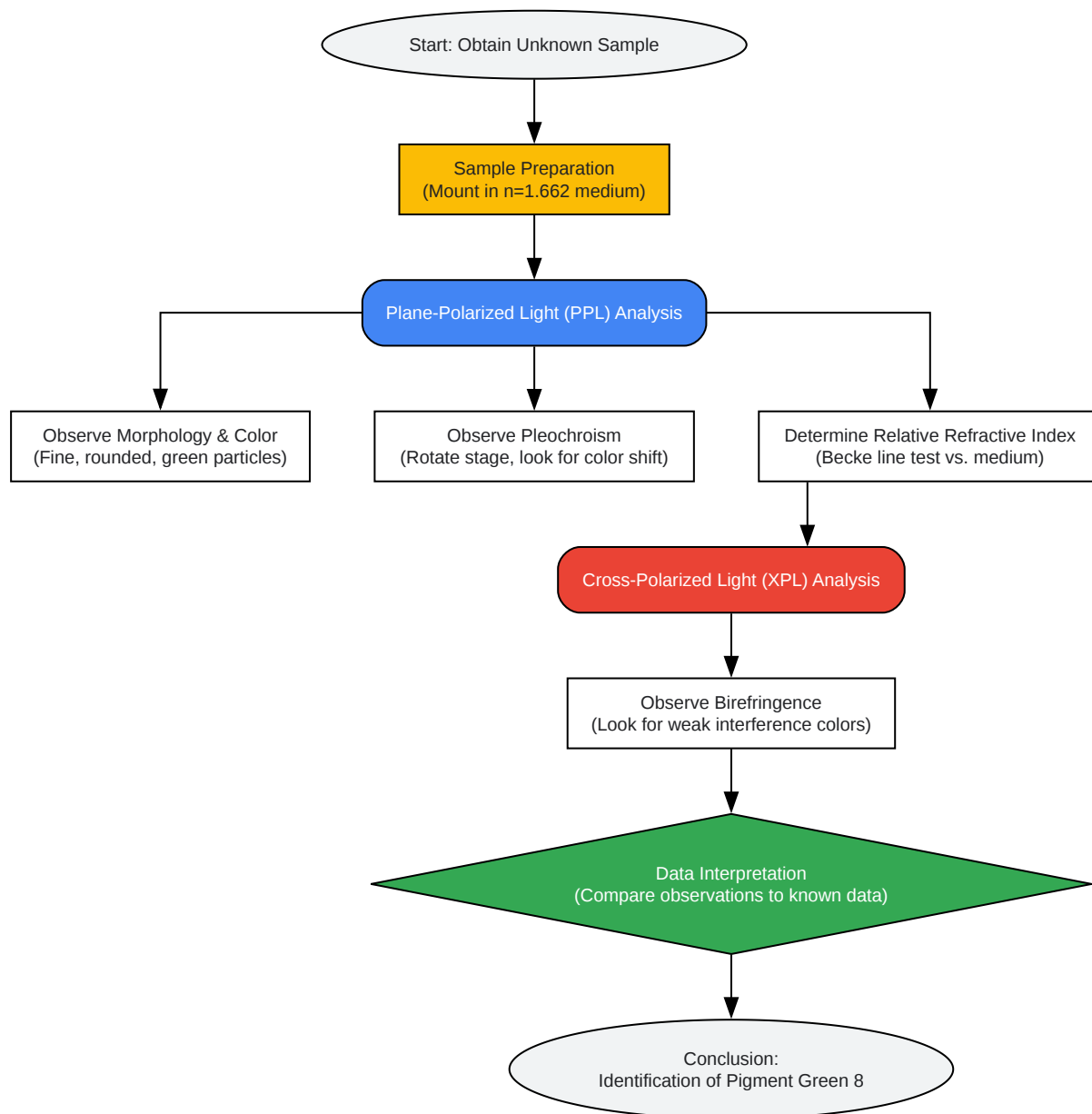
- Glass microscope slides and coverslips.
- Refractive index liquid (Cargille Meltmount™ with $n=1.662$ is recommended).[4]
- Micro-spatula or tungsten needle for sample handling.[4]
- Hot plate.
- Reference sample of **Pigment Green 8** for comparison.

B. Sample Preparation

- Place a very small, representative amount of the suspect pigment powder onto a clean glass microscope slide using a tungsten needle or micro-spatula. The amount should be minimal to ensure particles are well-dispersed.
- Add a small piece of Cargille Meltmount™ ($n=1.662$) onto the pigment particles.
- Gently heat the slide on a hot plate until the mounting medium melts and flows.
- Carefully place a coverslip over the molten medium, pressing gently to disperse the pigment particles evenly and remove any trapped air bubbles.
- Remove the slide from the hot plate and allow it to cool to room temperature. The prepared slide is now ready for analysis.

C. Microscopic Examination Workflow

The following diagram illustrates the systematic workflow for analyzing the prepared sample.



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Caption: Experimental workflow for PLM analysis of **Pigment Green 8**.

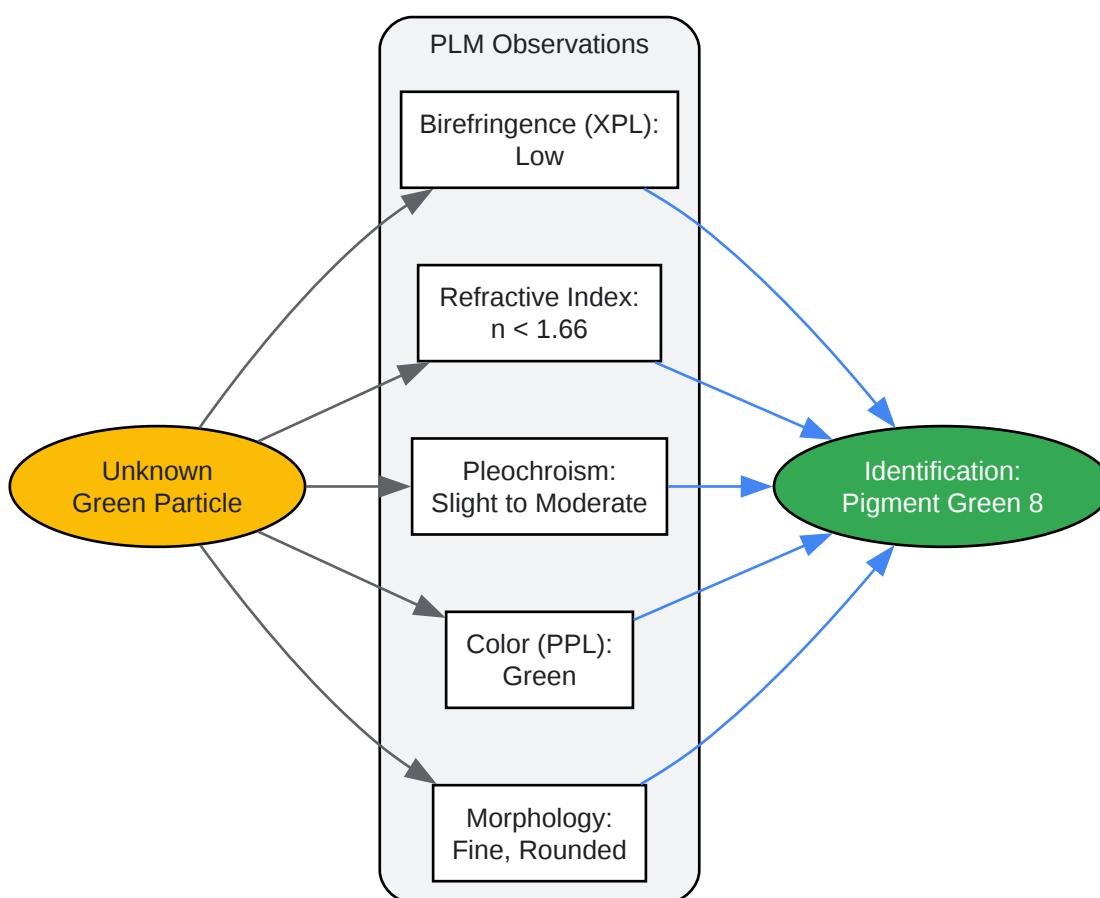
D. Detailed Analytical Steps

- Initial Observation (PPL, Low Magnification):
 - Place the prepared slide on the microscope stage.
 - Using a 10x objective and plane-polarized light, focus on the particles.
 - Observe the general morphology and color. **Pigment Green 8** should appear as fine, rounded green particles.[\[1\]](#)
- Pleochroism and Refractive Index (PPL, High Magnification):
 - Switch to a higher magnification (e.g., 40x).
 - Pleochroism: Slowly rotate the microscope stage 360°. Observe if the particles change color or shade. **Pigment Green 8** exhibits slight to moderate pleochroism.[\[1\]](#) This phenomenon arises from the differential absorption of light along the various crystallographic axes of the pigment particles.[\[1\]](#)
 - Refractive Index (Becke Line Test): Focus on the edge of a single particle. Slightly raise the focus (increase the distance between the objective and the slide). Observe the bright halo (the "Becke line"). If the line moves into the surrounding mounting medium ($n=1.662$), the particle's refractive index is lower than the medium. This would confirm that $n < 1.66$ for **Pigment Green 8**.[\[1\]](#)[\[7\]](#)
- Birefringence (XPL, High Magnification):
 - Insert the analyzer to achieve the cross-polarized light condition. The background should appear dark.
 - Observe the pigment particles. Anisotropic materials will appear bright against the dark background, showing interference colors.
 - **Pigment Green 8** has low birefringence and will display weak, low-order interference colors, such as first-order grays and whites.[\[1\]](#)
 - Rotate the stage and observe that the particles go into extinction (appear dark) four times during a complete 360° rotation.

III. Data Interpretation and Identification

The final identification is made by comparing the collected observations with the known properties of **Pigment Green 8**.

The following diagram illustrates the logical relationship between the observed properties and the final identification.



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Caption: Logical diagram for the identification of **Pigment Green 8**.

If an unknown sample exhibits the combination of fine, rounded green particles that show slight pleochroism, a refractive index below 1.66, and low birefringence, it can be confidently identified as **Pigment Green 8**.

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